

# Essential Safety and Operational Guide for Handling ESI-09

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## Compound of Interest

Compound Name: ESI-09

Cat. No.: B1683979

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling of **ESI-09**, a specific inhibitor of the exchange protein directly activated by cAMP (EPAC). Adherence to these procedures is essential to ensure laboratory safety and maintain the integrity of your research.

## Chemical and Physical Properties

A summary of the key quantitative data for **ESI-09** is presented in the table below for easy reference.

Property	Value	Citations
Molecular Formula	C <sub>16</sub> H <sub>15</sub> ClN <sub>4</sub> O <sub>2</sub>	[1]
Molecular Weight	330.77 g/mol	[2]
Appearance	Yellow powder	[2]
CAS Number	263707-16-0	[1][2]
Purity	≥98% (HPLC)	[3]
IC <sub>50</sub> for EPAC1	3.2 μM	[4]
IC <sub>50</sub> for EPAC2	1.4 μM	[4]
Solubility in DMSO	≥ 16.6 mg/mL	[4]
Storage Temperature	-20°C	[1][5]
Stability	≥ 4 years (when stored correctly)	[1]

## Personal Protective Equipment (PPE)

When handling **ESI-09**, particularly in its powdered form, a comprehensive approach to personal safety is mandatory. The following PPE should be worn at all times.[6][7][8][9]

- **Eye Protection:** Chemical safety goggles or a face shield are required to protect against splashes or airborne particles.[7]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, must be worn.[7] Inspect gloves for any signs of damage before use and change them regularly to prevent contamination.
- **Respiratory Protection:** For operations that may generate dust, a NIOSH-approved respirator is necessary.
- **Protective Clothing:** A lab coat or chemical-resistant apron should be worn to protect the skin.[7] For larger quantities or in case of a spill, a full-body suit may be necessary.[6]

- Footwear: Closed-toe shoes are mandatory in the laboratory.

## Experimental Protocols

### Stock Solution Preparation

The following is a general protocol for preparing a stock solution of **ESI-09**. Always refer to your specific experimental requirements for precise concentrations.

- Pre-dissolving (optional but recommended): To obtain a higher concentration, warm the tube containing **ESI-09** at 37°C for 10 minutes and/or use an ultrasonic bath to aid in dissolution.  
[4]
- Solvent Selection: **ESI-09** is soluble in DMSO at concentrations of 100 mg/mL.[2]
- Dissolution:
  - Aseptically add the desired volume of DMSO to the vial of **ESI-09**.
  - Vortex or sonicate until the powder is completely dissolved.
- Storage: Store the stock solution in aliquots at -20°C for up to 3 months or at -80°C for up to 2 years to avoid repeated freeze-thaw cycles.[2][5]

### General Handling Procedures

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powdered form to minimize inhalation risk.[10][11]
- Avoid direct contact with skin, eyes, and clothing.[10]
- Do not eat, drink, or smoke in the laboratory.[10]
- Wash hands thoroughly after handling the compound.[10]
- Ensure that an eyewash station and safety shower are readily accessible.[12]

### Disposal Plan

All waste containing **ESI-09** must be treated as hazardous chemical waste.

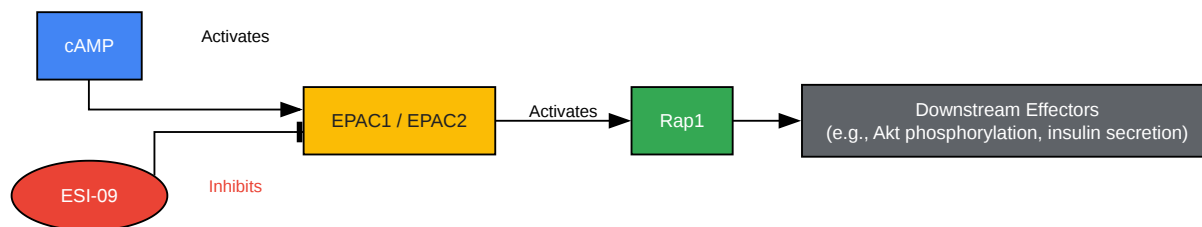
- Solid Waste: Collect any solid **ESI-09** waste, including empty containers and contaminated consumables (e.g., pipette tips, gloves), in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **ESI-09** in a sealed, labeled, and chemical-resistant container.
- Disposal: Arrange for the disposal of all **ESI-09** waste through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations.[\[13\]](#)

## First Aid Measures

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[10\]](#)
- In case of skin contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.[\[10\]](#)
- If inhaled: Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[\[10\]](#)
- If swallowed: Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[\[10\]](#)

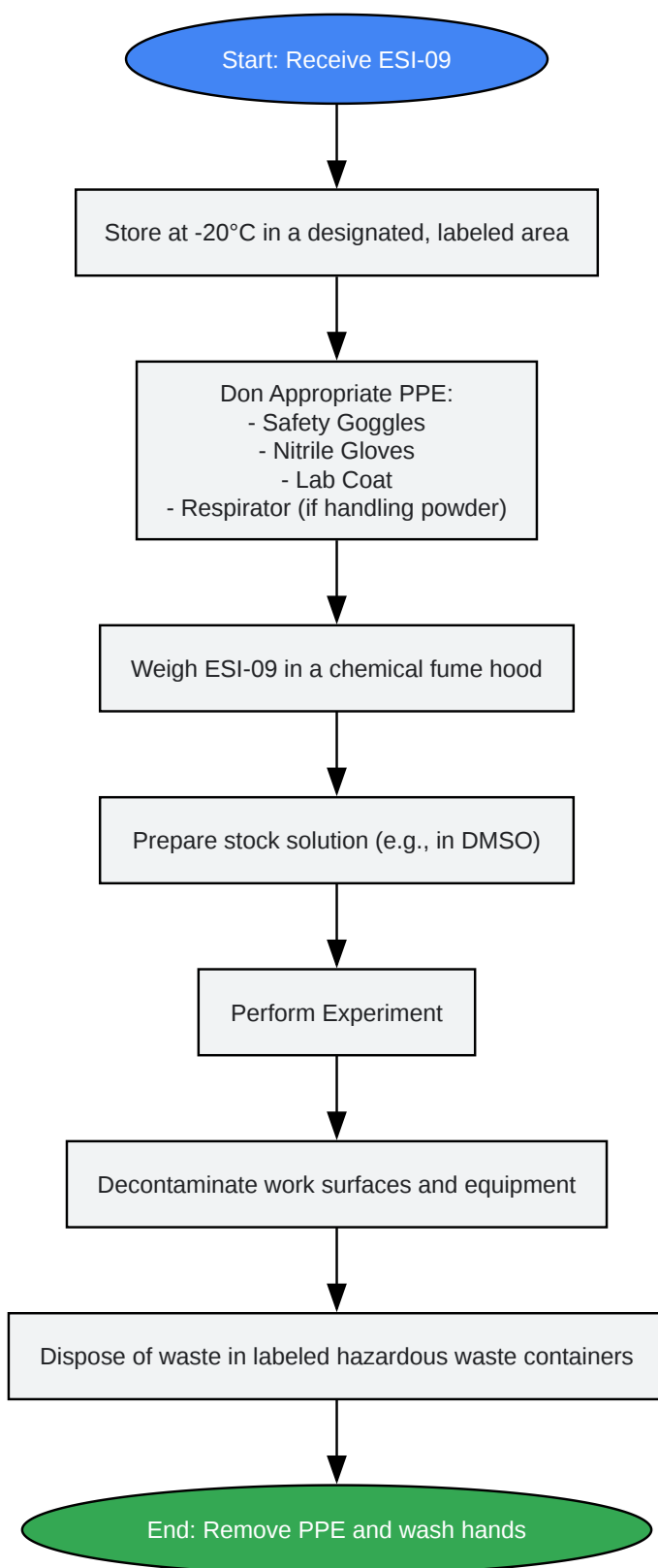
## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **ESI-09** and the recommended workflow for its safe handling.



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Caption: Mechanism of **ESI-09** as an EPAC inhibitor.



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